

Estriol-d2: A Technical Guide to Isotopic Enrichment and Purity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Estriol-d2*
Cat. No.: *B15544253*

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This technical guide provides an in-depth analysis of the isotopic enrichment and chemical purity of **Estriol-d2** (Estra-1,3,5(10)-triene-2,4-d2-3,16 α ,17 β -triol). **Estriol-d2** is a deuterated analog of Estriol, a major estrogen metabolite. It serves as a critical internal standard for the quantification of endogenous estriol in various biological matrices by isotope dilution mass spectrometry (MS). The accuracy and precision of such quantitative assays depend directly on the well-characterized purity and isotopic composition of the labeled standard. This document outlines the common analytical methodologies used to determine these parameters and presents typical specifications.

Chemical Identity and Specifications

Estriol-d2 is synthetically derived from Estriol, with two hydrogen atoms on the aromatic A-ring being replaced by deuterium atoms at the C-2 and C-4 positions[1]. This strategic placement on a chemically stable part of the molecule prevents back-exchange of deuterium for hydrogen under typical analytical conditions.

Quantitative Data Summary

The quality of **Estriol-d2** is defined by its chemical purity and its isotopic enrichment. The data presented below are typical values sourced from commercial suppliers and analytical testing.

Table 1: Typical Chemical and Physical Properties of **Estriol-d2**

Parameter	Specification	Source
Chemical Formula	C ₁₈ H ₂₂ D ₂ O ₃	
Molecular Weight	290.4 g/mol	[1]
CAS Number	53866-32-3	
Appearance	White to off-white solid	Generic
Chemical Purity	≥98%	
Primary Application	Internal standard for GC- or LC-MS	

Table 2: Representative Isotopic Distribution for **Estriol-d2**

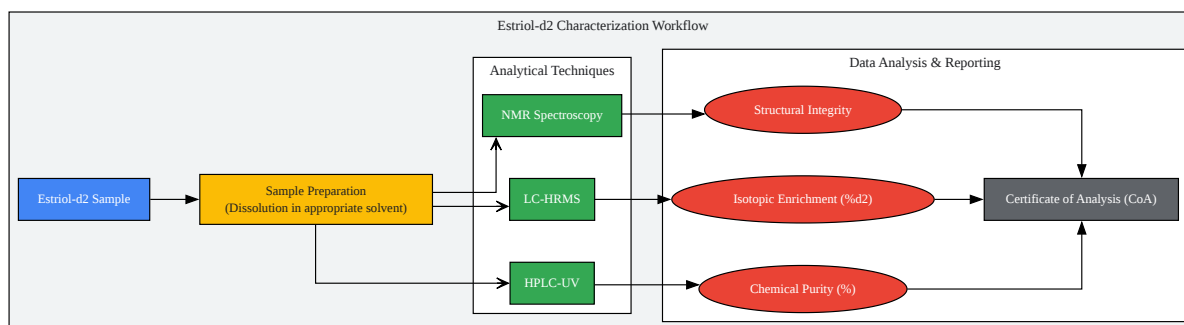
Isotopic enrichment is a measure of the percentage of molecules that contain the specified number of deuterium atoms. It is typically determined by mass spectrometry.

Isotopic Species	Notation	Abundance (%)
Non-deuterated	d ₀	< 0.5
Mono-deuterated	d ₁	< 2.0
Di-deuterated	d ₂	> 97.0
Tri-deuterated	d ₃	< 0.5
Isotopic Purity	%d ₂	≥97%

Note: The values in Table 2 are representative and may vary between different synthesis batches.

Analytical Methodologies and Protocols

A combination of chromatographic and spectroscopic techniques is required to comprehensively characterize the purity and isotopic distribution of **Estriol-d2**. High-performance liquid chromatography (HPLC) is often used for chemical purity assessment, while mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy are essential for isotopic analysis and structural confirmation[2][3].



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Caption: General analytical workflow for the characterization of **Estriol-d2**.

Protocol: Chemical Purity by HPLC-UV

This method determines the presence of non-estriol related impurities.

- **Standard Preparation:** Accurately weigh and dissolve **Estriol-d2** in a suitable solvent (e.g., methanol or acetonitrile) to a known concentration (e.g., 1 mg/mL).
- **Chromatographic System:** Utilize a reverse-phase HPLC system with a C18 column[3].

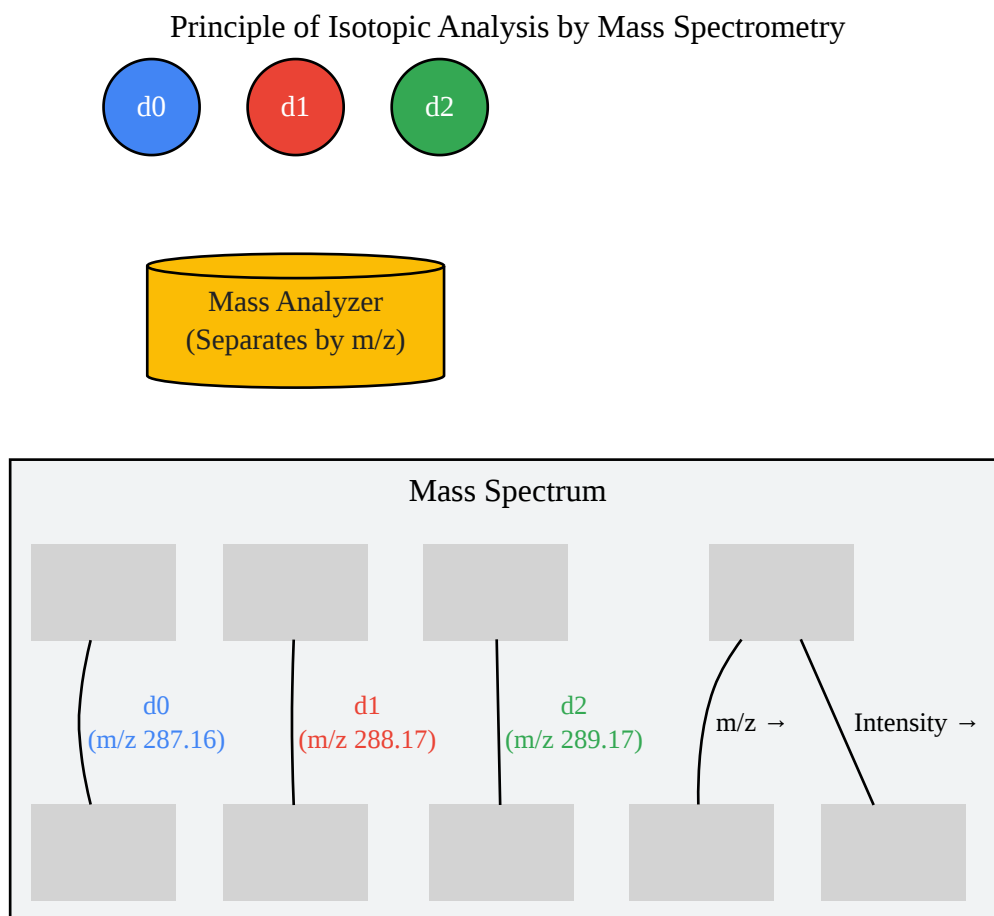
- **Mobile Phase:** A gradient of water and acetonitrile (or methanol) is commonly used. For example, a starting condition of 50:50 water:acetonitrile, ramping to 10:90 over 15 minutes[3].
- **Detection:** Monitor the eluent using a UV detector at a wavelength of 280-281 nm, which is the absorbance maximum for the phenolic A-ring of estriol[3][4].
- **Analysis:** Inject the prepared sample. The chemical purity is calculated by dividing the peak area of **Estriol-d2** by the total area of all observed peaks (Area Percent method).

Protocol: Isotopic Enrichment by High-Resolution Mass Spectrometry (HR-MS)

This protocol is designed to determine the distribution of deuterated species (d_0 , d_1 , d_2 , etc.).

- **Sample Preparation:** Prepare a dilute solution of **Estriol-d2** (e.g., 10-100 ng/mL) in a solvent compatible with the ionization source, such as 50:50 acetonitrile:water.
- **Instrumentation:** Use a Liquid Chromatography system coupled to a High-Resolution Mass Spectrometer (e.g., Orbitrap or TOF)[2]. LC is used to separate the analyte from any potential interferences before it enters the mass spectrometer[5].
- **Ionization:** Electrospray ionization (ESI) in negative mode is often effective for estrogens, detecting the $[M-H]^-$ ion. Atmospheric pressure chemical ionization (APCI) or photoionization (APPI) can also be used[5][6].
- **Data Acquisition:** Acquire full scan mass spectra in the relevant m/z range (e.g., m/z 280-300). The high resolution allows for the clear separation of the isotopic peaks.
- **Data Analysis:**
 - Extract the ion chromatograms for the expected $[M-H]^-$ ions of d_0 -Estriol (m/z 287.16), d_1 -Estriol (m/z 288.17), and d_2 -Estriol (m/z 289.17).
 - Integrate the peak areas for each isotopic species.

- Calculate the percentage of each species relative to the sum of all species to determine the isotopic distribution.



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Caption: Conceptual diagram of mass spectrometry separating isotopic species.

Protocol: Structural Confirmation by NMR

NMR spectroscopy confirms the identity of the compound and the specific locations of the deuterium atoms.

- Sample Preparation: Dissolve a sufficient amount of **Estriol-d2** (typically 1-5 mg) in a deuterated solvent (e.g., DMSO-d₆ or Chloroform-d).
- ¹H NMR (Proton NMR):

- Acquire a standard ^1H NMR spectrum.
- Analysis: Compared to the spectrum of unlabeled Estriol, the signals corresponding to the protons at the C-2 and C-4 positions on the aromatic ring should be significantly diminished or absent. The integration of the remaining aromatic proton signal (at C-1) should correspond to approximately one proton.
- ^2H NMR (Deuterium NMR):
 - Acquire a ^2H NMR spectrum.
 - Analysis: This spectrum will show signals corresponding to the deuterium atoms, confirming their presence and providing information about their chemical environment.
- ^{13}C NMR (Carbon NMR):
 - Acquire a ^{13}C NMR spectrum.
 - Analysis: The carbon signals for C-2 and C-4 will show splitting due to coupling with deuterium (a triplet for C-D) and will have a much lower intensity compared to the spectrum of unlabeled Estriol. This confirms the location of the deuterium labels.



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